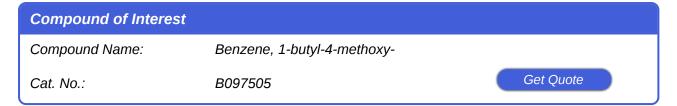


An In-depth Technical Guide to the Industrial Applications of Butylated Methoxybenzenes

Author: BenchChem Technical Support Team. Date: November 2025



A focus on 4-tert-butylanisole, a commercially significant isomer of **Benzene**, **1-butyl-4-methoxy-**

This technical guide explores the potential industrial applications of butylated methoxybenzene derivatives, with a specific focus on 4-tert-butylanisole. While information regarding the specific industrial uses of **Benzene**, **1-butyl-4-methoxy-** is limited in publicly available literature, its structural isomer, 4-tert-butylanisole, is a compound with significant commercial relevance. This document is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the applications, synthesis, and key properties of this important chemical intermediate.

Introduction to Butylated Methoxybenzenes

Butylated methoxybenzenes are a class of organic compounds characterized by a benzene ring substituted with both a butyl group and a methoxy group. The specific isomer, **Benzene**, **1-butyl-4-methoxy-**, has the CAS number 18272-84-9. However, its isomer, 4-tert-butylanisole (CAS No: 5396-38-3), is more widely documented in terms of industrial use.[1] This guide will primarily focus on 4-tert-butylanisole as a representative compound of this class with established industrial significance.

Key Industrial Applications of 4-tert-butylanisole

4-tert-butylanisole is a versatile molecule with applications spanning several industries, primarily due to its unique combination of aromatic and ether functionalities.



2.1. Flavor and Fragrance Industry:

With its distinct aromatic properties, 4-tert-butylanisole is utilized as a fragrance ingredient in a variety of consumer products.[2] It possesses a pleasant, sweet, and floral odor, making it a valuable component in the formulation of perfumes, cosmetics, and personal care products.[2]

2.2. Chemical Synthesis Intermediate:

A significant application of 4-tert-butylanisole is its role as a reactant in organic synthesis. It is notably used in the nucleophilic substitution of para-substituted phenol ethers.[1][3] This reactivity, often in the presence of a hypervalent iodine compound, is crucial for the synthesis of more complex organic molecules.[1][3]

2.3. Pharmaceutical Industry:

In the pharmaceutical sector, 4-tert-butylanisole serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[2] Its structural motif can be found in a range of therapeutic agents, and its reactivity allows for its incorporation into larger, more complex drug molecules.

2.4. Solvent Applications:

Due to its chemical properties, 4-tert-butylanisole also finds use as a solvent in various industrial processes.[2] These applications include its use in the formulation of paints, coatings, adhesives, and cleaning agents.[2]

Quantitative Data Presentation

The following table summarizes the key physical and chemical properties of 4-tert-butylanisole.



Property	Value	Reference
Molecular Formula	C11H16O	
Molecular Weight	164.24 g/mol	[4][5]
CAS Number	5396-38-3	[4][5]
Appearance	Clear colorless to slightly yellow liquid	[3][6]
Density	0.938 g/mL at 25 °C	[4]
Melting Point	18 °C	[3][6]
Boiling Point	80 °C at 1.5 mmHg; 220.3 °C at 760 mmHg	[3]
Flash Point	201 °F (94 °C)	[6]
Refractive Index	n20/D 1.503	[3][4]
Solubility	Insoluble in water; soluble in organic solvents	

Experimental Protocols

4.1. Synthesis of 4-tert-butylanisole

A common laboratory-scale synthesis of 4-tert-butylanisole involves the Williamson ether synthesis, starting from 4-tert-butylphenol.

Materials:

- 4-tert-butylphenol (15.0 g)
- Acetone (100 ml)
- Methyl iodide (37.5 ml)
- Potassium carbonate (83.0 g)



Diethyl ether

Procedure:

- Dissolve 15.0 g of 4-tert-butylphenol in 100 ml of acetone in a round-bottom flask.
- Add 37.5 ml of methyl iodide and 83.0 g of potassium carbonate to the solution.
- Heat the reaction mixture at reflux for 20 hours.
- After cooling, filter the reaction mixture to remove the solid potassium carbonate.
- Concentrate the filtrate under reduced pressure to remove the acetone.
- Add diethyl ether to the residue to precipitate any remaining insoluble materials and filter again.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the residue by vacuum distillation to yield the final product, 4-tert-butylanisole (15.5 g).

Mandatory Visualizations

Caption: Synthesis of 4-tert-butylanisole via Williamson Ether Synthesis.

Caption: Role of 4-tert-butylanisole in Nucleophilic Substitution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 4-TERT-BUTYLANISOLE | 5396-38-3 [chemicalbook.com]
- 2. zhiwechemtech.com [zhiwechemtech.com]



- 3. 4-tert-Butylanisole | lookchem [lookchem.com]
- 4. 4-tert-Butylanisole 97 5396-38-3 [sigmaaldrich.com]
- 5. 4-tert-Butylanisole 97% | 5396-38-3 [sigmaaldrich.com]
- 6. MOLBASE [key.molbase.com]
- 7. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Industrial Applications of Butylated Methoxybenzenes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097505#potential-industrial-applications-of-benzene-1-butyl-4-methoxy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com